

Application Notes and Protocols: Extraction of Wax Esters from Natural Samples

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Compound of Interest

Compound Name: *Palmityl arachidate*

CAS No.: 22413-05-4

Cat. No.: B3044280

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Audience: Researchers, scientists, and drug development professionals.

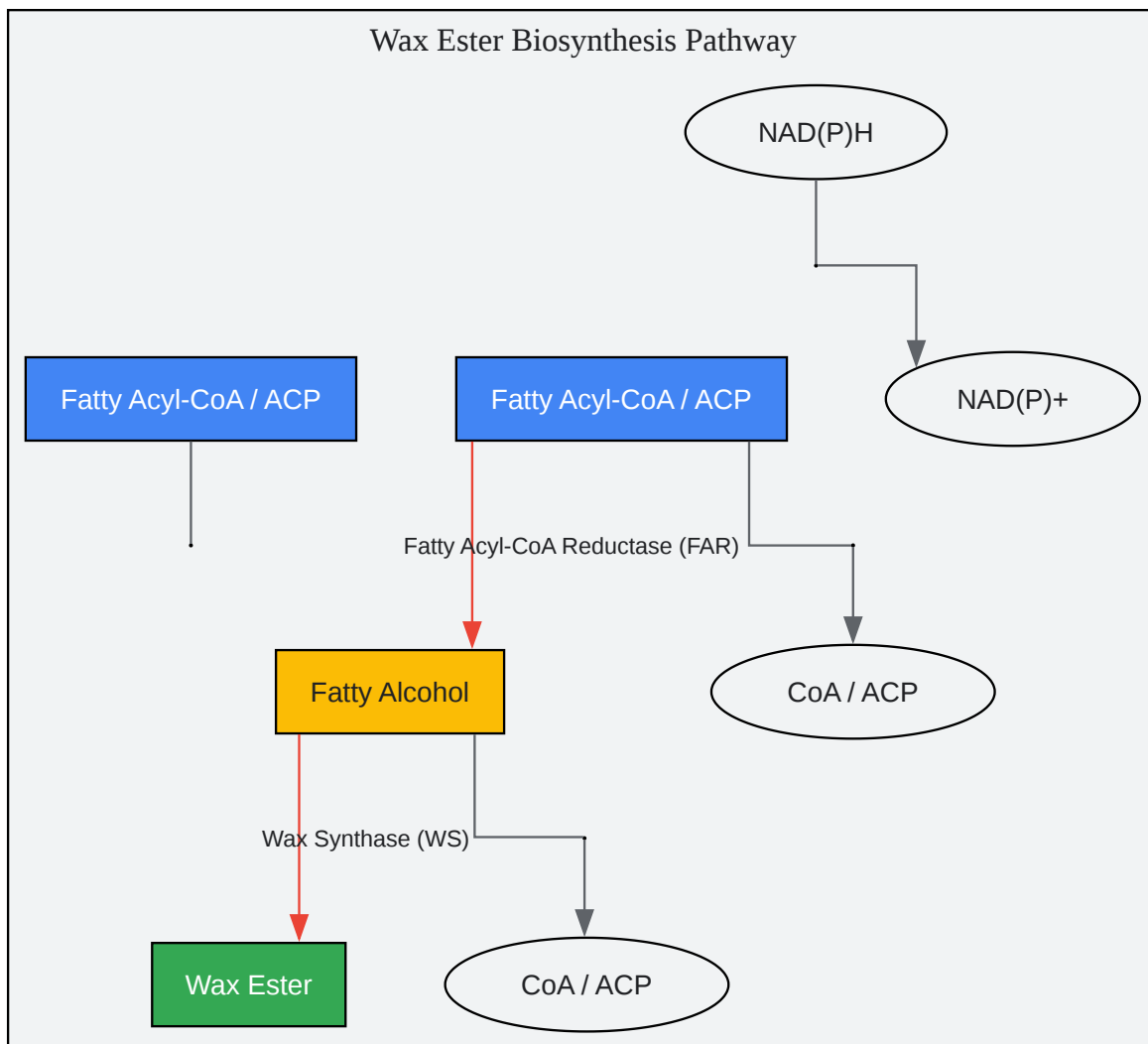
Introduction: Wax esters are neutral lipids composed of long-chain fatty acids esterified to long-chain fatty alcohols.[1][2] They are widely distributed in nature, serving as protective coatings on plant leaves and fruits, energy storage molecules in marine organisms, and structural components in insect waxes like beeswax.[3][4] Due to their unique physicochemical properties, including high melting points, hydrophobicity, and lubricity, wax esters are valuable compounds in the pharmaceutical, cosmetic, and industrial lubricant sectors.[5][6] This document provides detailed protocols for the extraction, purification, and characterization of wax esters from various natural sources.

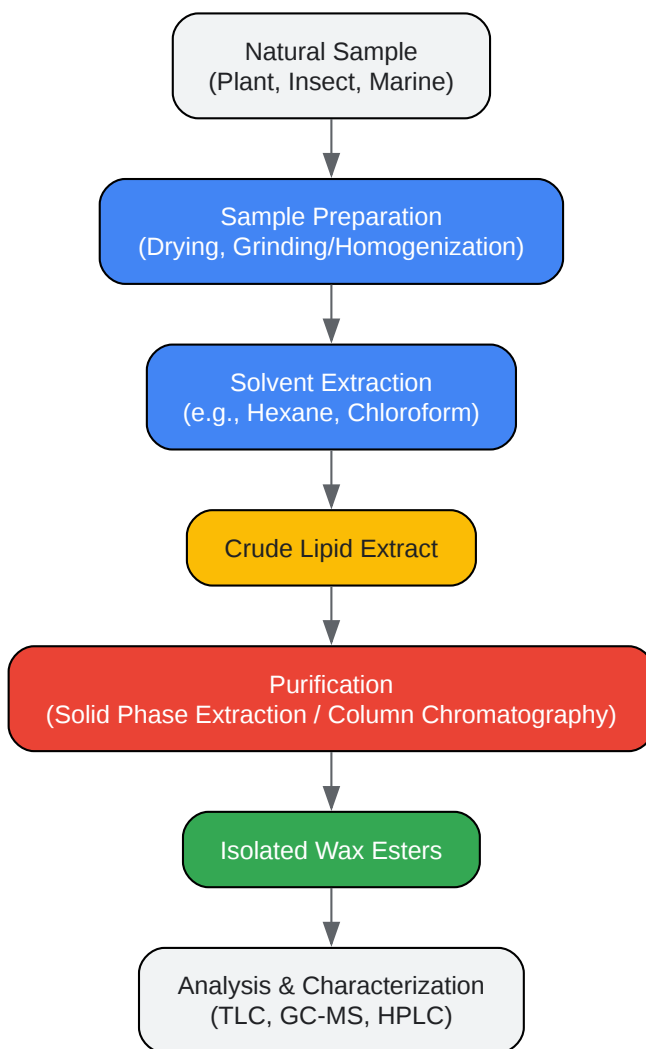
Part 1: Background and Principles

Biosynthesis of Wax Esters

The biosynthesis of wax esters is a two-step enzymatic process. First, a fatty acyl-CoA or acyl-carrier protein (ACP) is reduced to a corresponding fatty alcohol by the enzyme fatty acyl-CoA reductase (FAR).[5][7] Subsequently, a wax synthase (WS) enzyme catalyzes the esterification of the fatty alcohol with another fatty acyl-CoA molecule to produce the final wax ester.[8][9]

This pathway is a key target for metabolic engineering to produce wax esters in transgenic plants.[5]





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